

Commercial availability and suppliers of 1,3-Cyclohexanediol

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Compound of Interest

Compound Name: 1,3-Cyclohexanediol

Cat. No.: B1223022

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An In-depth Technical Guide to the Commercial Availability and Suppliers of **1,3-Cyclohexanediol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for **1,3-Cyclohexanediol**. It is designed to assist researchers, scientists, and professionals in drug development in sourcing this important chemical intermediate. This document includes a summary of suppliers, quantitative data, and detailed experimental protocols for its synthesis.

Commercial Availability and Suppliers

1,3-Cyclohexanediol is readily available from a variety of chemical suppliers, typically as a mixture of cis and trans isomers. Specific isomers are also commercially available. The compound is an important raw material and intermediate in organic synthesis, finding applications in the pharmaceutical, agrochemical, and dyestuff industries.^[1]

Below is a summary of major suppliers and their product offerings. Please note that catalog numbers, product specifications, and availability are subject to change and should be verified directly with the supplier.

Table 1: Major Suppliers of **1,3-Cyclohexanediol** (mixture of cis and trans isomers)

Supplier	Product Name	CAS Number	Purity	Catalog Number
Thermo Scientific Chemicals (formerly Alfa Aesar)	1,3-Cyclohexanediol, cis + trans, 98%	504-01-8	≥97.5% (Silylated GC)	L04110, AAA17576
Sigma-Aldrich	1,3-Cyclohexanediol, mixture of cis and trans, 98%	504-01-8	98%	C101109
TCI Chemicals	1,3-Cyclohexanediol (cis- and trans-mixture)	504-01-8	>98.0% (GC)	C0481
Santa Cruz Biotechnology	1,3-Cyclohexanediol, mixture of cis and trans	504-01-8	-	sc-239103
Simson Pharma Limited	1,3-Cyclohexanediol	504-01-8	High Quality	-

Table 2: Suppliers of Specific Isomers of **1,3-Cyclohexanediol**

Supplier	Product Name	Isomer	CAS Number	Purity	Catalog Number
TCI Chemicals	cis-1,3-Cyclohexanediol	cis	823-18-7	>98.0% (GC)	C2322
Carbomer.com	cis-1,3-Cyclohexanediol	cis	823-18-7	-	1-01506
Lab Pro Inc.	trans-1,3-Cyclohexanediol	trans	5515-64-0	Min. 98.0% (GC)	C2323-1G
Sigma-Aldrich	trans-1,3-Cyclohexanediol	trans	5515-64-0	98%	-

Quantitative Data

The following table summarizes key quantitative data for **1,3-Cyclohexanediol**, compiled from various supplier and literature sources.

Table 3: Physicochemical Properties of **1,3-Cyclohexanediol**

Property	Value	Source
Mixture of cis/trans Isomers (CAS: 504-01-8)		
Molecular Formula	C ₆ H ₁₂ O ₂	[2] [3]
Molecular Weight	116.16 g/mol	[2] [3]
Appearance	Colorless to white crystals, powder, or fused solid. [2] Can also be a clear, slightly yellow viscous liquid after melting. [4]	[2] [4]
Boiling Point	246-247 °C (lit.)	[5]
Purity	Typically ≥97.5% - 98%	[2] [5]
Solubility	Soluble in water.	
cis-Isomer (CAS: 823-18-7)		
Melting Point	82.0 to 87.0 °C	[1]
trans-Isomer (CAS: 5515-64-0)		
Melting Point	115 °C	[6]

Experimental Protocols

The most common industrial synthesis of **1,3-cyclohexanediol** involves the hydrogenation of resorcinol or the reduction of 1,3-cyclohexanedione. Below are detailed experimental protocols based on literature procedures.

Synthesis of 1,3-Cyclohexanediol via Hydrogenation of Resorcinol

This method is widely used for the industrial production of 1,3-cyclohexanedione, which can then be further reduced to **1,3-cyclohexanediol**. A typical procedure for the initial hydrogenation to the dione is as follows:

Materials:

- Resorcinol
- Sodium hydroxide
- Water
- Palladium on carbon (Pd/C) catalyst (e.g., 3-5 wt% Pd) or Raney Nickel
- Hydrogen gas
- Hydrochloric acid
- Stainless steel autoclave reactor

Procedure:

- A solution of resorcinol and sodium hydroxide in water is prepared. A molar ratio of NaOH to resorcinol of approximately 1.2:1 is often optimal for high yield of the intermediate 1,3-cyclohexanedione.[7]
- The solution and the catalyst (e.g., Pd/C or Raney Nickel) are charged into a high-pressure autoclave.[8][9]
- The autoclave is sealed and purged with nitrogen, followed by pressurizing with hydrogen gas to the desired pressure (e.g., 0.5–4 MPa).[7]
- The reaction mixture is heated to a specific temperature (e.g., 45–50 °C) and stirred vigorously. The reaction is exothermic and may require cooling to maintain the desired temperature.[7][9]
- The reaction is monitored until the theoretical amount of hydrogen has been consumed.
- After cooling and depressurizing the reactor, the catalyst is removed by filtration.
- The resulting solution contains the sodium salt of 1,3-cyclohexanedione. Acidification with a strong acid like hydrochloric acid to a pH of about 2.5 precipitates 1,3-cyclohexanedione,

which can be isolated by filtration and drying.[8]

- The isolated 1,3-cyclohexanedione can then be reduced to **1,3-cyclohexanediol** using a suitable reducing agent.

Synthesis of 1,3-Cyclohexanediol via Reduction of 1,3-Cyclohexanedione

This protocol details the reduction of the intermediate 1,3-cyclohexanedione to the final diol product.

Materials:

- 1,3-Cyclohexanedione
- Sodium borohydride (NaBH₄)
- Tetrahydrofuran (THF)
- 1 N Hydrochloric acid

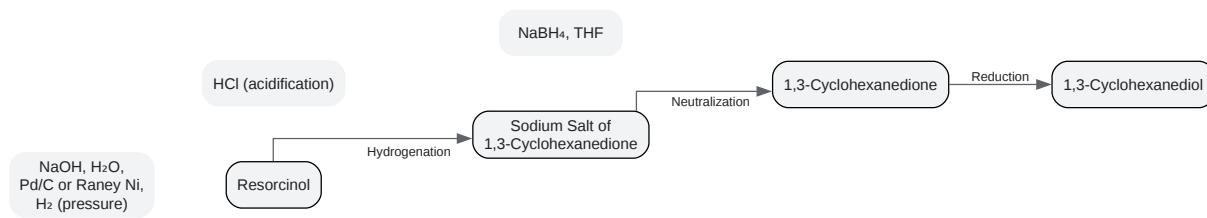
Procedure:

- In a reaction vessel, suspend sodium borohydride in tetrahydrofuran.
- A solution of 1,3-cyclohexanedione in tetrahydrofuran is added dropwise to the sodium borohydride suspension.[10]
- The reaction mixture is heated (e.g., to 60°C) and stirred for several hours (e.g., 27 hours). [10]
- After the reaction is complete, the mixture is cooled, and 1 N hydrochloric acid is carefully added to quench the excess sodium borohydride.[10]
- The **1,3-cyclohexanediol** product can then be isolated from the reaction mixture by standard techniques such as extraction, distillation, or crystallization.[10] The yield for this reduction can be around 75%. [10]

Visualizations

Synthesis Pathway of 1,3-Cyclohexanediol

The following diagram illustrates a common synthetic route from resorcinol to **1,3-cyclohexanediol**.

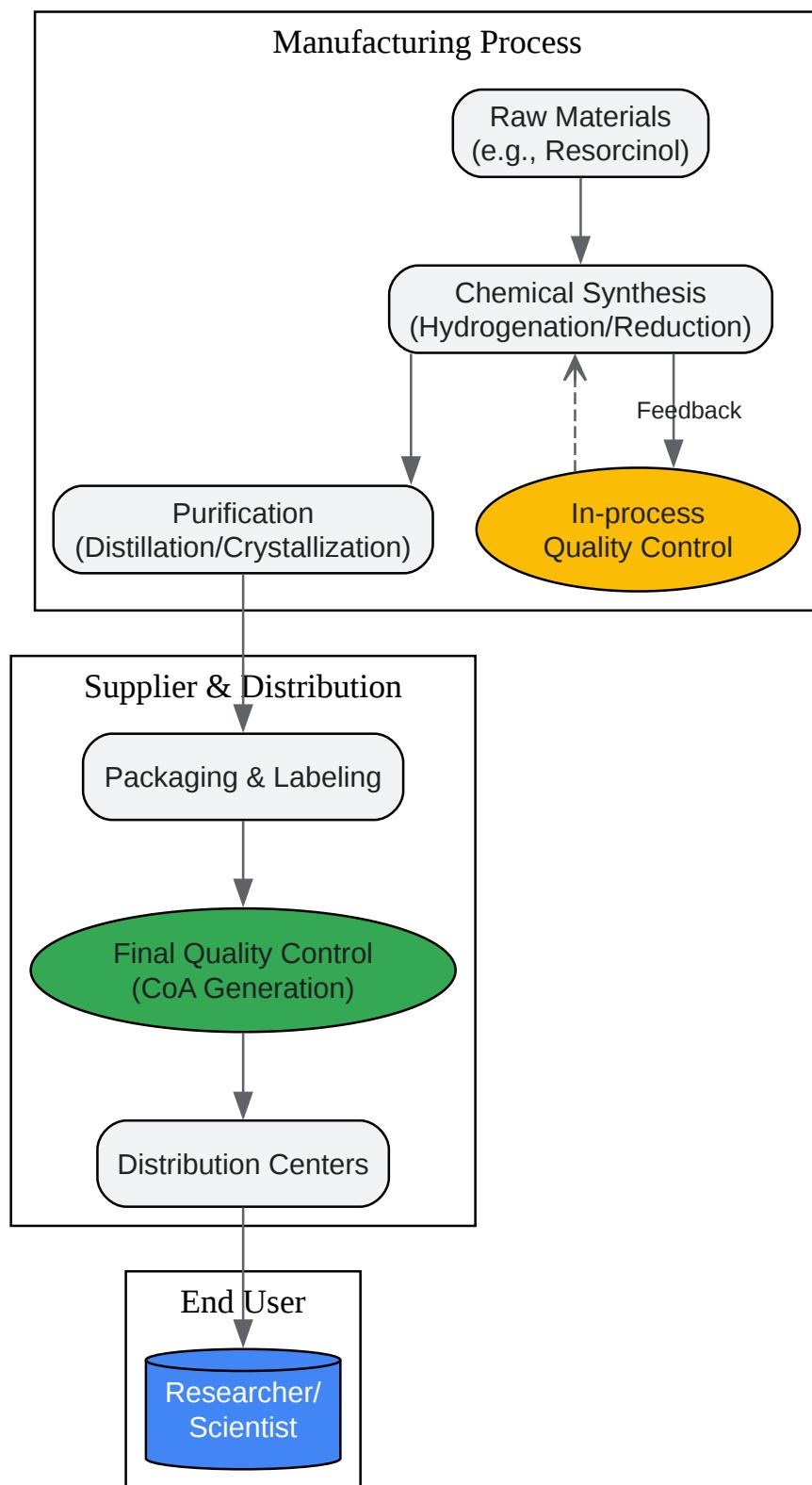


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Caption: A typical two-step synthesis of **1,3-Cyclohexanediol** from Resorcinol.

Supply Chain and Quality Control Workflow

This diagram outlines the typical workflow from raw material sourcing to the final product for researchers.

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Caption: Workflow from manufacturing to researcher for **1,3-Cyclohexanediol**.

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